

Commercial Suppliers of High-Purity 3,5-Dichloropyridine: A Technical Guide

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Compound of Interest

Compound Name: 3,5-Dichloropyridine

Cat. No.: B137275

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers of high-purity **3,5-Dichloropyridine**, a key building block in the synthesis of pharmaceuticals and agrochemicals. This document is intended for researchers, scientists, and drug development professionals who require a thorough understanding of the procurement, quality assessment, and application of this critical reagent.

Introduction to 3,5-Dichloropyridine

3,5-Dichloropyridine (CAS No. 2457-47-8) is a halogenated heterocyclic compound widely utilized as an intermediate in organic synthesis. Its unique electronic and steric properties make it a valuable precursor for the development of a range of molecules, most notably as a scaffold for P2X7 receptor antagonists, which are under investigation for the treatment of inflammatory diseases.^{[1][2]} The purity of **3,5-Dichloropyridine** is paramount in drug discovery and development, as impurities can lead to unwanted side reactions, lower yields, and potential toxicological concerns in the final active pharmaceutical ingredient (API).

Commercial Availability and Supplier Specifications

A variety of chemical suppliers offer **3,5-Dichloropyridine** in various purities and quantities. High-purity grades, typically $\geq 98\%$, are readily available for research and development purposes. The following table summarizes the specifications from several prominent

commercial suppliers. Researchers are strongly encouraged to request lot-specific Certificates of Analysis (CoA) for detailed information on purity and impurity profiles.

Supplier	Product Number	Stated Purity	Analytical Method	Physical Form	Notes
Sigma-Aldrich	D73804	98%	Not specified on product page	Solid	Certificate of Analysis available online.
Tokyo Chemical Industry (TCI)	D0411	>98.0%	GC	White to Almost white powder to crystal	Specifications and CoA available.[3]
Chem-Impex	06376	≥99%	GC	White to light yellow powder	Safety Data Sheet and Product Specification available.
Otto Chemie Pvt. Ltd.	D 2625	98%	GC	Powder or chunks	
Thermo Scientific Chemicals	L03380	98%	Not specified on product page		

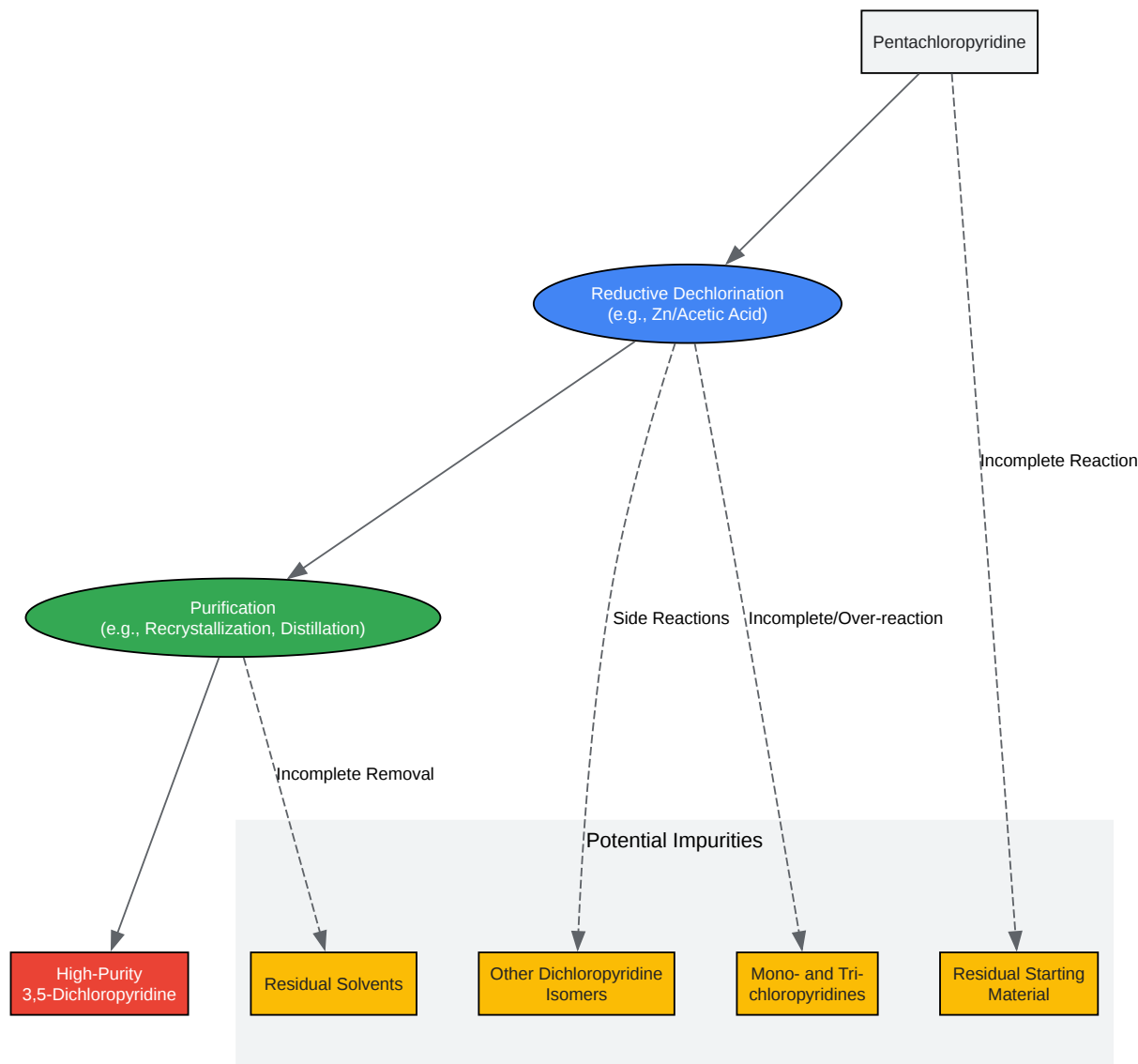
Potential Impurities in Commercial 3,5-Dichloropyridine

The impurity profile of **3,5-Dichloropyridine** is largely dependent on the synthetic route employed by the manufacturer. Common methods for its preparation include the reductive dechlorination of pentachloropyridine or the reaction of other chlorinated pyridine precursors.[4] Potential impurities may include:

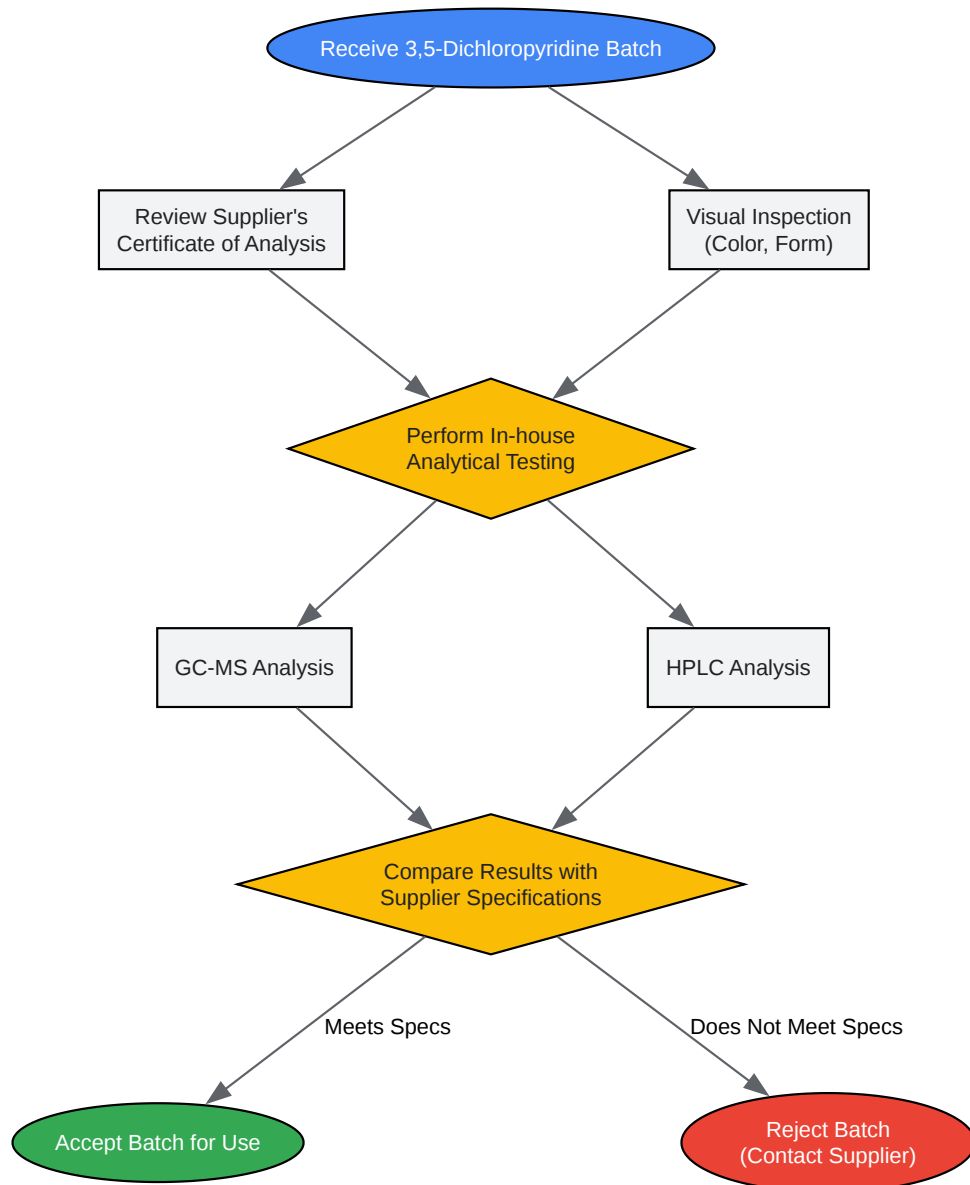
- **Isomeric Dichloropyridines:** Other isomers of dichloropyridine (e.g., 2,6-dichloropyridine, 3,4-dichloropyridine) may be present as byproducts of the synthesis.
- **Monochloropyridines and Trichloropyridines:** Incomplete or excessive chlorination can lead to the presence of pyridine molecules with one or three chlorine atoms.
- **Residual Starting Materials:** Unreacted precursors from the synthesis, such as pentachloropyridine, may remain in the final product.
- **Residual Solvents:** Solvents used during the synthesis and purification processes (e.g., acetic acid, dichloromethane) may be present in trace amounts.

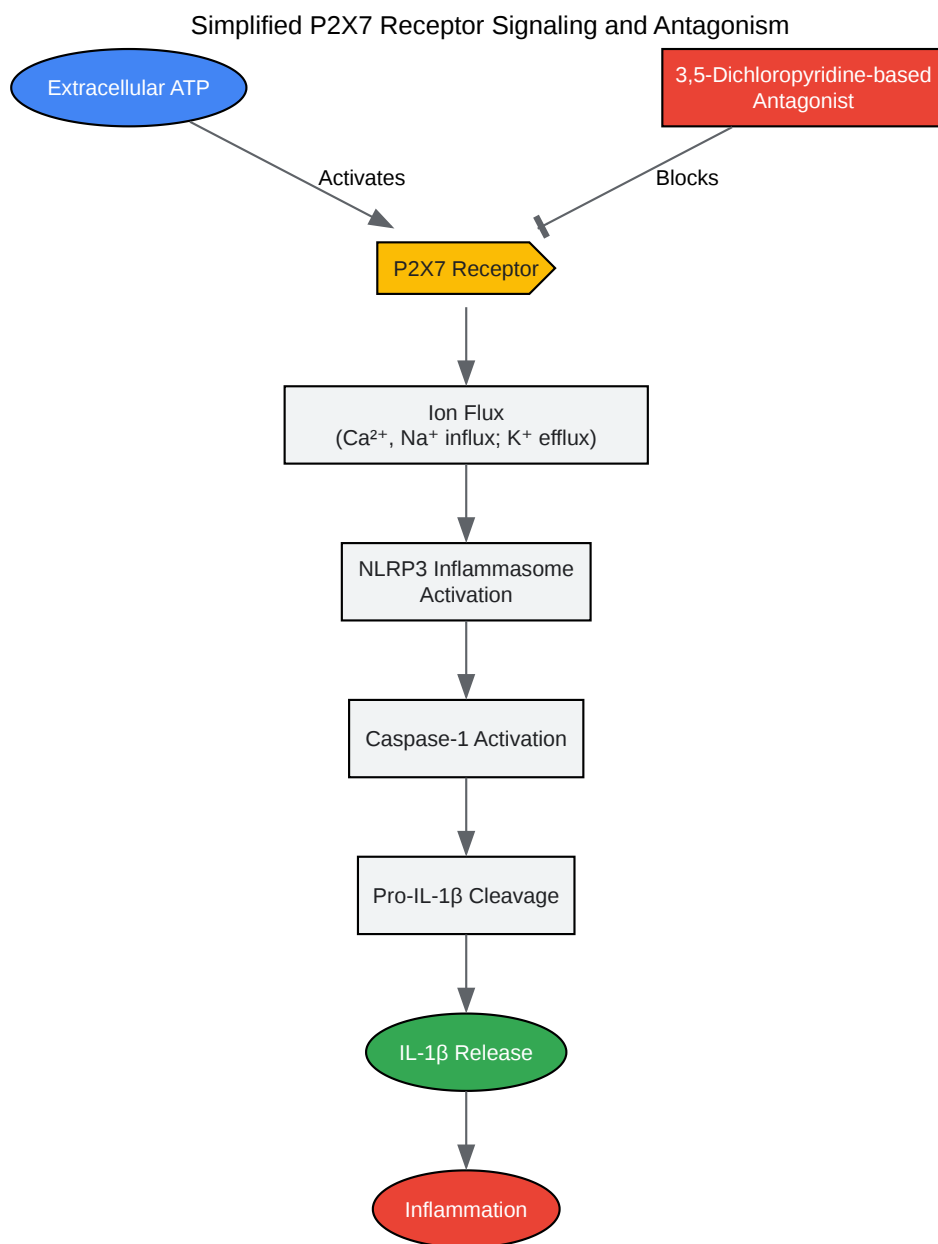
The following diagram illustrates a common synthetic pathway for **3,5-Dichloropyridine**, highlighting potential points of impurity introduction.

Synthetic Pathway and Impurity Formation



Quality Control Workflow for 3,5-Dichloropyridine





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